

Technical Guide: Spectral Interpretation of Benzyl Glycolate

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Compound of Interest

Compound Name: *Benzyl glycolate*

CAS No.: *80409-16-1*

Cat. No.: *B1332358*

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Executive Summary

Benzyl glycolate (CAS: 30379-58-9), the benzyl ester of glycolic acid, serves as a critical intermediate in the synthesis of polyphosphazenes and monosaccharide building blocks.^{[1][2]} Its structure—comprising a phenyl ring, a benzylic methylene, an ester linkage, and a primary alcohol—presents a unique spectroscopic profile.

This guide provides a definitive framework for the structural validation of **benzyl glycolate**. Unlike generic spectral lists, this document focuses on causality: why signals appear where they do and how to use specific peaks as diagnostic markers to rule out common impurities like benzyl alcohol or glycolic acid.

Part 1: Structural Analysis & Theoretical Basis

Before interpreting spectra, we must define the magnetic and vibrational environments of the molecule.

Molecular Formula:

Molecular Weight: 166.17 g/mol Structure:

Key Structural Moieties for Detection:

- Benzylic Methylene (): Highly deshielded due to the electronegative ester oxygen and the magnetic anisotropy of the aromatic ring.
- Glycolic Methylene (): Unique chemical environment, flanked by a carbonyl and a hydroxyl group.
- Ester Carbonyl: The rigid linker defining the molecule's backbone.

Part 2: Infrared Spectroscopy (IR) – Functional Group Validation

IR spectroscopy is the first line of defense, primarily used here to confirm the ester formation and the presence of the free hydroxyl group.

Diagnostic Bands

Frequency ()	Vibration Mode	Intensity	Interpretation
3400–3450	O-H Stretch	Broad, Medium	Diagnostic of the -hydroxy group. Note: Sharpness depends on H-bonding concentration (neat vs. dilute).
3030–3060	C-H Stretch ()	Weak	Aromatic ring protons.
2850–2950	C-H Stretch ()	Weak/Medium	Methylene () groups.
1735–1750	C=O Stretch	Strong	Critical: Ester carbonyl. A shift <1700 indicates hydrolysis to acid.
1180–1220	C-O-C Stretch	Strong	Ester "fingerprint" vibration.
690–750	C-H Bend (oop)	Strong	Monosubstituted benzene ring (5 adjacent H).

Technical Insight

A common impurity is Benzyl Alcohol. In the IR spectrum, benzyl alcohol lacks the intense carbonyl peak at ~1740

. If you observe a strong OH stretch but a weak or missing Carbonyl peak, the esterification has failed or the sample has hydrolyzed.

Part 3: Nuclear Magnetic Resonance (NMR) – The Structural Fingerprint

NMR provides the connectivity map. The crucial task is distinguishing the two methylene () groups.

NMR Interpretation (400 MHz,)

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Explanation
7.30 – 7.40	Multiplet	5H	Aromatic Protons	Magnetic anisotropy of the benzene ring circulates electrons, deshielding these protons.
5.23	Singlet	2H	(Benzylic)	Most Deshielded Aliphatic: Attached directly to the electronegative ester oxygen and the aromatic ring.
4.21	Singlet*	2H	(Glycolic)	Deshielded by the adjacent carbonyl and hydroxyl, but less so than the benzylic protons attached to the ester oxygen.
~2.5 - 3.0	Broad Singlet	1H	Hydroxyl (-OH)	Exchangeable proton. Shift varies with concentration and solvent dryness.

Critical Protocol Note:

- Coupling: In strictly anhydrous DMSO-

, the Glycolic

at 4.21 ppm may appear as a doublet due to coupling with the hydroxyl proton. In

with trace water, rapid proton exchange decouples this interaction, resulting in a singlet.

NMR Interpretation (100 MHz,)

Shift (ppm)	Carbon Type	Assignment
173.5	Quaternary (C=O)	Ester Carbonyl.
135.0	Quaternary (Ar-C)	Ipsso-carbon of the phenyl ring.
128.6 - 128.8	CH (Ar)	Ortho/Meta/Para carbons.
67.4		Benzylic Carbon: Downfield due to direct oxygen attachment.
60.6		Glycolic Carbon: Alpha to carbonyl and OH.

Part 4: Mass Spectrometry (MS) – Fragmentation Logic[4]

MS confirms the molecular weight and provides structural proof via characteristic fragment loss.

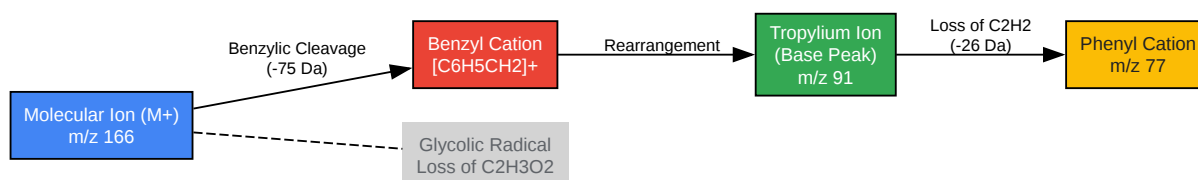
Ionization Mode: Electron Impact (EI, 70 eV)

Fragmentation Pathway Analysis[4][5]

- Molecular Ion (): m/z 166 (Often weak due to labile ester bond).
- Base Peak (100%):m/z 91.

- Mechanism:[4] Cleavage of the benzylic C-O bond generates the Benzyl cation (), which instantly rearranges to the ultra-stable aromatic Tropylium ion ().
- Diagnostic Fragment: m/z 107 ().
- Mechanism: Benzyloxy cation.
- Secondary Fragment: m/z 77 ().
- Mechanism:[4] Phenyl cation formed from the decomposition of the tropylium ion or direct cleavage.

Visualization: MS Fragmentation Pathway



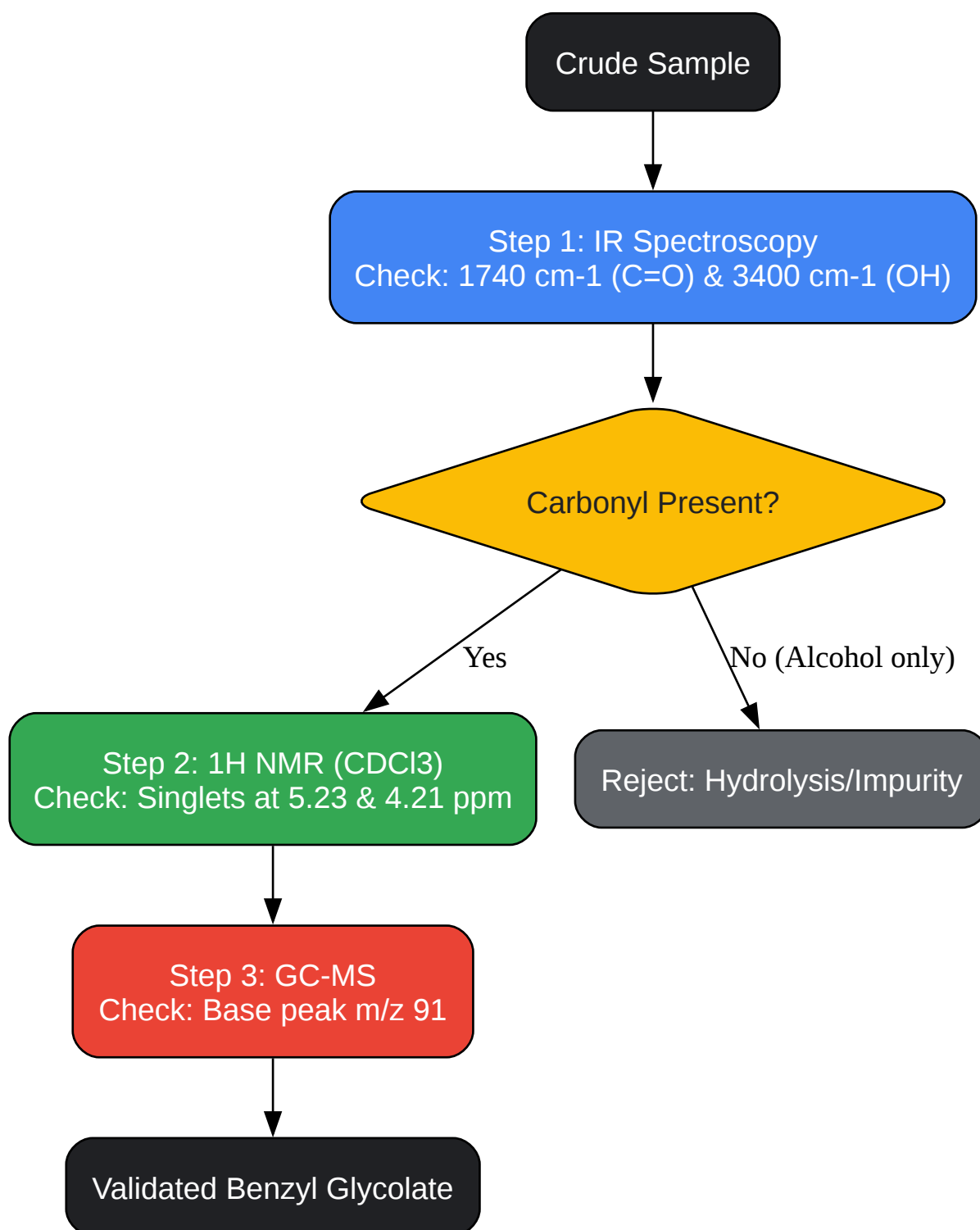
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Caption: Figure 1. Electron Impact (EI) fragmentation pathway of **Benzyl Glycolate** showing the dominant formation of the Tropylium ion.

Part 5: Experimental Protocols

Workflow: Spectral Elucidation

The following diagram outlines the logical flow for validating a synthesized batch of **benzyl glycolate**.



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Caption: Figure 2. Step-by-step decision matrix for the analytical validation of **Benzyl Glycolate**.

Protocol 1: NMR Sample Preparation

To ensure the chemical shifts match the reference data provided above:

- Solvent: Use high-quality Deuteriochloroform (CDCl_3 , 99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.
- Concentration: Dissolve ~10-15 mg of **Benzyl Glycolate** in 0.6 mL of solvent.
 - Why? High concentrations can cause the OH peak to shift and broaden due to intermolecular hydrogen bonding.
- Filtration: If the solution is cloudy (common if salts from synthesis remain), filter through a small plug of glass wool into the NMR tube. Suspended solids degrade resolution (line broadening).

Protocol 2: GC-MS Analysis[7]

- Inlet Temp: 250°C.
- Column: DB-5ms or equivalent (non-polar).
- Oven Program: Start at 60°C (hold 2 min)
Ramp 15°C/min to 280°C.
- Note: **Benzyl glycolate** is thermally stable enough for GC, but ensure the liner is clean to prevent thermal degradation to benzyl alcohol inside the injector.

References

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